

PBK-IN-9 solubility and preparation for experiments

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | PBK-IN-9 | |
| Cat. No.: | B15609143 | Get Quote |

Application Notes: PBK-IN-9

For Researchers, Scientists, and Drug Development Professionals

Introduction

PBK-IN-9 is a potent inhibitor of PDZ Binding Kinase (PBK), also known as T-Lymphokine-activated Killer (TAK) cell-Originated Protein Kinase (TOPK).[1] PBK/TOPK is a serine-threonine kinase belonging to the mitogen-activated protein kinase kinase (MAPKK) family.[2] It is a key regulator of fundamental cellular processes including proliferation, survival, apoptosis, and inflammation.[2] Elevated expression of PBK/TOPK is observed in various malignancies, such as glioblastoma and prostate cancer, where it is associated with aggressive phenotypes and poor prognosis.[3][4] As an oncogenic protein, PBK/TOPK's role in critical signaling pathways makes it a promising therapeutic target in cancer research.[2] These notes provide essential information on the solubility, storage, and preparation of **PBK-IN-9** for experimental use.

Physicochemical and Solubility Data

Proper handling and preparation of **PBK-IN-9** are critical for ensuring experimental reproducibility and accuracy. The following tables summarize its key properties.

Table 1: Physicochemical Properties of PBK-IN-9



| Property | Value |
|-------------------|------------------------------------|
| Molecular Formula | C20H18N2O2S |
| Molecular Weight | 350.43 g/mol [1] |
| CAS Number | 1338540-55-8[1] |
| Appearance | Off-white to light yellow solid[1] |

Table 2: Solubility of PBK-IN-9

| Solvent | Concentration | Method |
|---------|---------------------|--|
| DMSO | 10 mg/mL (28.54 mM) | Requires ultrasonic agitation and warming to 60°C[1] |

Preparation of Stock Solutions

It is recommended to prepare a concentrated stock solution of **PBK-IN-9** in DMSO, which can then be diluted to the desired final concentration in an appropriate aqueous buffer or cell culture medium for experiments.

Protocol 1: Preparation of a 10 mM PBK-IN-9 Stock Solution in DMSO

- Pre-warm the Solvent: Warm the required volume of high-purity, anhydrous DMSO to 60°C.
- Weigh the Compound: Accurately weigh the required amount of PBK-IN-9 powder in a sterile microcentrifuge tube. For 1 mL of a 10 mM stock, weigh 3.504 mg of PBK-IN-9.
- Dissolution: Add the pre-warmed DMSO to the tube containing the PBK-IN-9 powder.
- Aid Solubilization: Vortex the solution briefly and place it in an ultrasonic water bath.
 Alternate between vortexing and sonication until the solid is completely dissolved. Gentle heating to 60°C may be necessary to achieve full dissolution.[1]
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store as recommended in Table 3.



Storage and Stability

Proper storage is essential to maintain the integrity and activity of PBK-IN-9.

Table 3: Recommended Storage Conditions

| Form | Storage Temperature | Shelf Life |
|-------------------|---------------------|-------------|
| Powder | -20°C | 3 years[1] |
| 4°C | 2 years[1] | |
| In Solvent (DMSO) | -80°C | 6 months[1] |
| -20°C | 1 month[1] | |

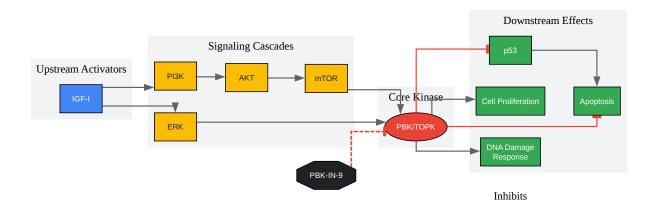
Handling Recommendations:

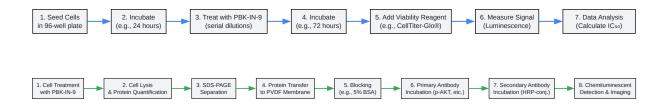
- **PBK-IN-9** is shipped at room temperature.[1] Upon receipt, store the compound under the recommended conditions immediately.
- Avoid repeated freeze-thaw cycles of stock solutions. It is best practice to use the solution within one month when stored at -20°C or within six months if stored at -80°C.[1]

Mechanism of Action and Signaling Pathway

PBK/TOPK is a downstream effector of multiple oncogenic signaling cascades, including the PI3K/AKT/mTOR and ERK pathways.[2] It contributes to tumorigenesis by promoting cell proliferation and inhibiting apoptosis, partly through its interaction with tumor suppressors like p53.[2] **PBK-IN-9** exerts its effects by inhibiting the kinase activity of PBK/TOPK, thereby blocking these downstream oncogenic signals.







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